

Bemotrizinol CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bemotrizinol

Cat. No.: B606015

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An In-depth Technical Guide to **Bemotrizinol** for Researchers and Drug Development Professionals

Introduction

Bemotrizinol, also known by its INCI name Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine, is a high-performance, oil-soluble organic compound extensively utilized as a broad-spectrum ultraviolet (UV) filter in sunscreens and other personal care products.[1][2][3] Marketed under trade names such as Tinosorb S and Escalol S, it is distinguished by its exceptional photostability and its ability to absorb the full spectrum of both UVA (320-400 nm) and UVB (280-320 nm) radiation.[1][4][5] Its mechanism involves absorbing UV energy and converting it into less harmful forms, thereby preventing the radiation from penetrating the skin and inducing the formation of free radicals.[6][7][8] This action helps to protect the skin from sunburn, premature aging, and reduces the risk of skin cancer.[7][8]

Bemotrizinol is notable for its ability to stabilize other, less photostable UV filters, such as avobenzone, enhancing the overall efficacy and durability of sunscreen formulations.[1][2][3] Approved for use in the European Union, Australia, and other regions, it is recognized as one of the most effective UV absorbers available, based on Sun Protection Factor (SPF) measurements at maximum permitted concentrations.[2][5]

Core Data and Physicochemical Properties

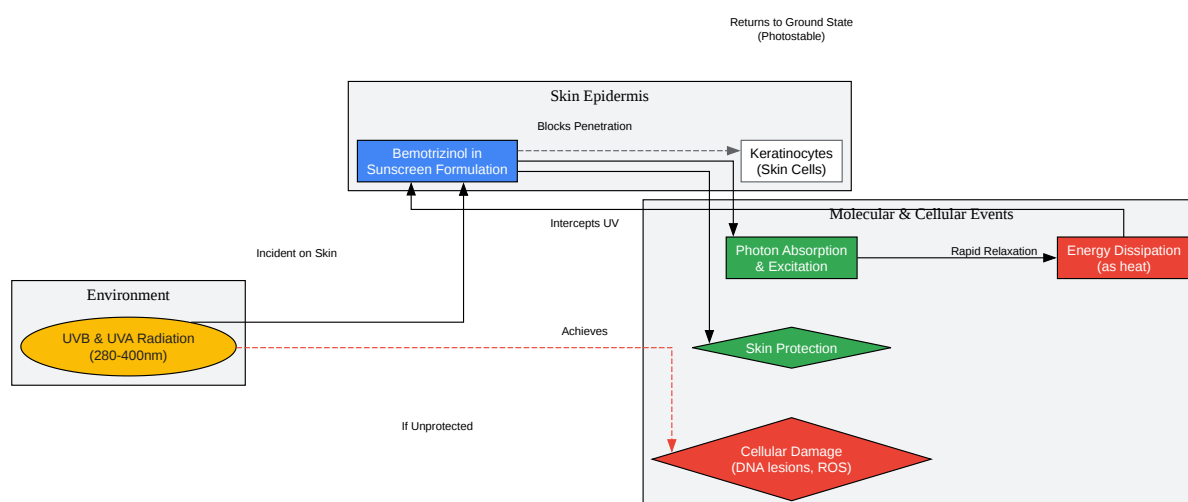
The key quantitative and physicochemical properties of **Bemotrizinol** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	187393-00-6	[1][6][9]
Molecular Formula	C ₃₈ H ₄₉ N ₃ O ₅	[1][6][9]
Molecular Weight	627.81 g/mol	[1][9]
IUPAC Name	2,2'-[6-(4-Methoxyphenyl)-1,3,5-triazine-2,4-diyl]bis{5-[(2-ethylhexyl)oxy]phenol}	[1][2]
Appearance	Light yellow to yellow powder	[3]
Melting Point	83-85 °C	[4]
UV Absorption Peaks	310 nm and 340 nm	[2][3]
Density	1.109 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Oil-soluble; Soluble in chloroform and ethyl acetate (slightly)	[4][6]
Purity (by HPLC)	≥97.5%	[1][10]
Photostability	Highly stable; 98.4% remains intact after 50 Minimal Erythematol Doses (MEDs)	[2]

Mechanism of Action: UV Radiation Absorption

Bemotrizinol functions as a chemical sunscreen agent. Upon topical application, it forms a protective film on the skin's surface.[8] Its complex molecular structure, featuring multiple chromophores, allows it to absorb a wide range of high-energy UV photons.[11] When UV radiation is absorbed, the molecule is excited to a higher energy state. It then rapidly and safely dissipates this energy as thermal energy, returning to its ground state without undergoing

chemical degradation.[11] This process effectively neutralizes the UV radiation before it can cause cellular damage, such as DNA mutations and the generation of reactive oxygen species (ROS), which are implicated in skin aging and carcinogenesis.[6]



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Caption: Workflow of **Bemotrizinol**'s UV absorption and skin protection mechanism.

Experimental Protocols

Chemical Synthesis of Bemotrizinol

The synthesis of **Bemotrizinol** is a multi-step process. A common method involves a Friedel-Crafts acylation reaction. The following is a generalized protocol based on published synthesis routes.[\[12\]](#)[\[13\]](#)

Materials:

- 2,4-dichloro-6-(4-methoxyphenyl)-1,3,5-triazine
- 3-ethylhexyloxyphenol
- Anhydrous aluminum trichloride (AlCl_3) or a mixture with zinc chloride (catalyst)
- Organic solvent (e.g., 1,2-dichloroethane, dichloromethane)
- N,N-dimethylformamide (DMF)
- Water, Ethyl Acetate, Saturated Brine

Procedure:

- Charge a reaction vessel with 2,4-dichloro-6-(4-methoxyphenyl)-1,3,5-triazine and 3-ethylhexyloxyphenol in the appropriate molar ratio (e.g., 1:2.1-2.4) and the chosen organic solvent.[\[13\]](#)
- Heat the mixture to 40-50 °C with stirring.
- Add the catalyst (e.g., anhydrous AlCl_3) portion-wise to control the reaction.[\[13\]](#)
- Maintain the reaction temperature at 50-60 °C for 1.5-2 hours, then increase to 60-70 °C for an additional 2-3 hours, monitoring for the cessation of hydrogen chloride gas evolution.[\[13\]](#)
- Monitor the reaction progress using Thin-Layer Chromatography (TLC).[\[12\]](#)
- Upon completion, cool the reaction mixture and quench by slowly adding water.[\[13\]](#)
- Perform a liquid-liquid extraction using ethyl acetate. Wash the organic phase with saturated brine.[\[12\]](#)

- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the filtrate under reduced pressure to yield crude **Bemotrizinol**.[\[12\]](#)
- Purify the crude product via recrystallization or column chromatography to obtain high-purity **Bemotrizinol**.[\[13\]](#)

Photostability Testing Protocol

The exceptional photostability of **Bemotrizinol** is a key attribute. A standardized protocol to confirm this property is based on the ICH Q1B guideline for photostability testing of new active substances.[\[14\]](#)

Objective: To assess the degradation of **Bemotrizinol** upon exposure to a standardized light source simulating sunlight.

Apparatus:

- Photostability chamber equipped with a light source conforming to ICH Q1B Option 2: a combination of a cool white fluorescent lamp and a near-UV lamp (320-400 nm).[\[14\]](#)
- Calibrated radiometers/lux meters.
- Chemically inert, transparent sample containers (e.g., quartz cuvettes).
- High-Performance Liquid Chromatography (HPLC) system for analysis.

Procedure:

- Prepare a solution of **Bemotrizinol** in a suitable solvent (e.g., methanol).
- Place the sample in the transparent container within the photostability chamber. Prepare a "dark control" by wrapping an identical sample in aluminum foil to protect it from light.[\[14\]](#)
- Expose the samples to light, ensuring an overall illumination of not less than 1.2 million lux hours and an integrated near-UV energy of not less than 200 watt-hours/square meter.[\[14\]](#)
- At predetermined time intervals, withdraw aliquots from both the exposed sample and the dark control.

- Analyze the samples by a validated stability-indicating HPLC method to quantify the concentration of **Bemotrizinol** and detect any degradation products.[\[15\]](#)
- Compare the chromatograms of the exposed sample, dark control, and a standard (unexposed) sample. The stability is confirmed if no significant degradation peaks appear and the concentration of **Bemotrizinol** remains largely unchanged in the exposed sample relative to the controls.[\[15\]](#)

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for determining the purity of **Bemotrizinol** and for quantifying it in formulations.[\[10\]](#)[\[15\]](#)

Chromatographic Conditions (Example):

- Instrument: HPLC system with a UV detector.
- Column: Octadecylsilane (C18), e.g., 30 cm x 0.39 cm, 10 µm particle size.[\[15\]](#)
- Mobile Phase: 100% Methanol.[\[15\]](#)
- Flow Rate: 2.5 mL/min.[\[15\]](#)
- Detection Wavelength: 254 nm.[\[15\]](#)
- Sample Preparation: Dissolve a precisely weighed amount of **Bemotrizinol** in the mobile phase to create a standard solution of known concentration. Extract cosmetic samples with methanol.
- Analysis: Inject the standard and sample solutions into the HPLC system. Purity is calculated by comparing the peak area of **Bemotrizinol** in the sample to the total area of all peaks in the chromatogram. The method should be validated for linearity, accuracy, and precision.[\[15\]](#)

Caption: Logical workflow for the synthesis and quality control of **Bemotrizinol**.

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References

- 1. Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine (Bemotrizinol) Online | Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine (Bemotrizinol) Manufacturer and Suppliers [scimplify.com]
- 2. Bemotrizinol - Wikipedia [en.wikipedia.org]
- 3. nbinno.com [nbinno.com]
- 4. Bemotrizinol | 187393-00-6 [chemicalbook.com]
- 5. Bemotrizinol: What is it & Benefits in Sunscreen | Software [skin.software]
- 6. Bemotrizinol | C38H49N3O5 | CID 135487856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Bemotrizinol: mechanism of action, pharmacokinetics and application_Chemicalbook [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. Bemotrizinol CAS 187393-00-6 - Buy BEMT, UV 627, BIS-ETHYLHEXYLOXYPHENOL METHOXYPHENYL TRIAZINE Product on Shanghai Sunwise Chemical Co., Ltd [sunwisechem.com]
- 10. clearsynth.com [clearsynth.com]
- 11. Bemotrizinol [tiiips.com]
- 12. Bemotrizinol synthesis - chemicalbook [chemicalbook.com]
- 13. CN113429359A - Preparation method of high-purity bis-ethylhexyloxyphenol methoxyphenyl triazine - Google Patents [patents.google.com]
- 14. ema.europa.eu [ema.europa.eu]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Bemotrizinol CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606015#bemotrizinol-cas-number-and-molecular-structure]

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